

# Physical and chemical properties of (But-3-yn-2-yl)cyclohexane

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## Compound of Interest

Compound Name: (But-3-yn-2-yl)cyclohexane

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## An In-depth Technical Guide on (But-3-yn-2-yl)cyclohexane

A comprehensive review of available data on the physical, chemical, and biological properties of **(But-3-yn-2-yl)cyclohexane** reveals a significant gap in the scientific literature. Currently, there is a lack of specific experimental and calculated data for this particular compound.

While information on structurally related molecules is accessible, data directly pertaining to **(But-3-yn-2-yl)cyclohexane**, including its synthesis, reactivity, and potential biological applications, remains largely undocumented in public databases and scientific publications. This guide will, therefore, summarize the available information on closely related analogs to provide a contextual understanding, while highlighting the absence of specific data for the target compound.

## Physicochemical Properties

There is no experimentally determined or computationally predicted data available for the physical and chemical properties of **(But-3-yn-2-yl)cyclohexane** in the searched scientific databases. To provide some context, the properties of a structurally similar, albeit different, compound, (But-1-en-3-yn-2-yl)cyclohexane, are presented in Table 1. It is crucial to note that the presence of a double bond in this analog will significantly influence its properties compared to the requested saturated cyclohexane ring.

Table 1: Computed Physicochemical Properties of (But-1-en-3-yn-2-yl)cyclohexane[1]

Property	Value
Molecular Formula	C10H14
Molecular Weight	134.22 g/mol
XLogP3	4.1
Exact Mass	134.109550447 Da
Topological Polar Surface Area	0 Å²
Heavy Atom Count	10
Complexity	162

Note: These values are for (But-1-en-3-yn-2-yl)cyclohexane and should not be considered representative of **(But-3-yn-2-yl)cyclohexane**.

## Synthesis and Reactivity

No specific synthetic routes or reactivity data for **(But-3-yn-2-yl)cyclohexane** were found in the available literature. General methods for the synthesis of similar structures, such as other substituted cyclohexanes and alkynes, could potentially be adapted. For instance, the synthesis of aryl-2-methyl-3-butyne-2-ols has been achieved through Sonogashira coupling reactions, which could theoretically be modified for the synthesis of the target compound.[2] However, without experimental validation, any proposed synthetic pathway remains speculative.

## Biological Activity and Drug Development

There is no information available regarding the biological activity, potential therapeutic uses, or involvement in any signaling pathways for **(But-3-yn-2-yl)cyclohexane**. Searches for its application in drug development yielded no results. While cyclohexane derivatives are present in some pharmaceuticals, and various phytochemicals with cyclic structures exhibit biological activity, no direct link to **(But-3-yn-2-yl)cyclohexane** has been established.[3][4][5][6][7]

## Experimental Protocols

Due to the absence of published research on **(But-3-yn-2-yl)cyclohexane**, no experimental protocols for its synthesis, characterization, or biological evaluation can be provided.

## Visualizations

As no signaling pathways, experimental workflows, or logical relationships involving **(But-3-yn-2-yl)cyclohexane** have been described in the literature, the creation of Graphviz diagrams as requested is not possible.

## Conclusion

This technical guide serves to highlight the current lack of scientific information on **(But-3-yn-2-yl)cyclohexane**. While the core requirements of providing quantitative data, experimental protocols, and visualizations cannot be met due to the absence of primary data, this report underscores a potential area for future research. The synthesis, characterization, and biological evaluation of this compound could offer new insights into the structure-activity relationships of alkyne-substituted cyclohexanes. Researchers and drug development professionals interested in this molecule would need to undertake foundational research to establish its basic properties and potential applications.

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## References

- 1. (But-1-en-3-yn-2-yl)cyclohexane | C<sub>10</sub>H<sub>14</sub> | CID 12389636 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. mdpi.com [mdpi.com]
- 4. Synthesis, Structural Characterization and Biological Activity of Novel Cyclohexane-1,3-dione Ligands and Their Metal Complexes - PMC [pmc.ncbi.nlm.nih.gov]

- 5. Synthesis, Structural Characterization and Biological Activity of Novel Cyclohexane-1,3-dione Ligands and Their Metal Complexes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. espace.library.uq.edu.au [espace.library.uq.edu.au]
- 7. researchgate.net [researchgate.net]
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